

Essential Safety and Handling of Promethazine in a Laboratory Setting

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Compound of Interest

Compound Name: Promethazine

Cat. No.: B1679618

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **Promethazine**, a phenothiazine derivative used as an antihistamine and antiemetic. Adherence to these guidelines is critical to minimize exposure risks and ensure a safe laboratory environment.

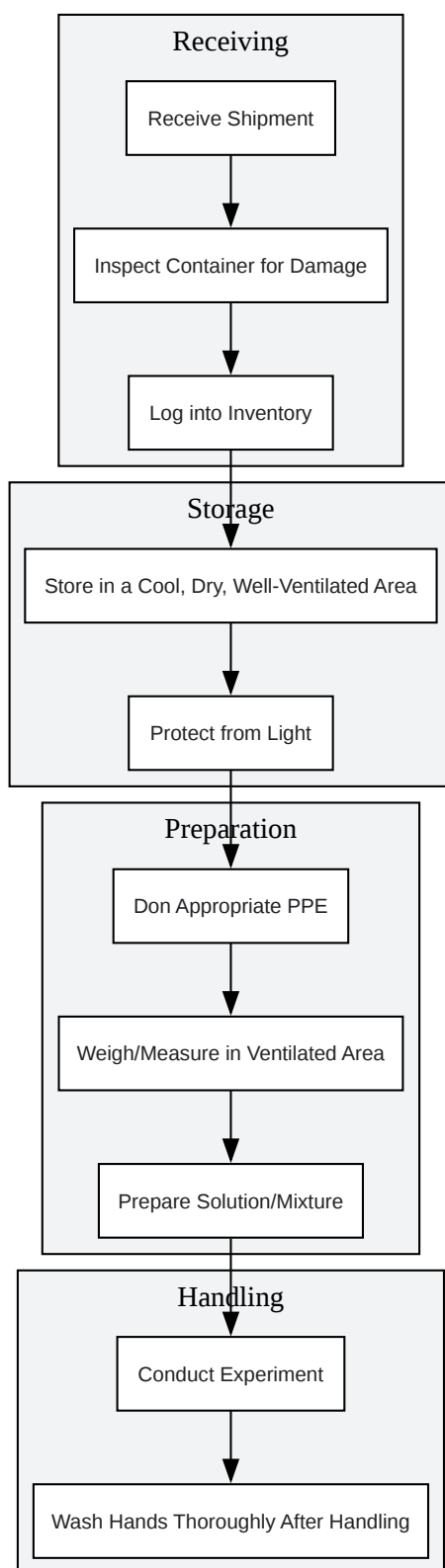
Personal Protective Equipment (PPE)

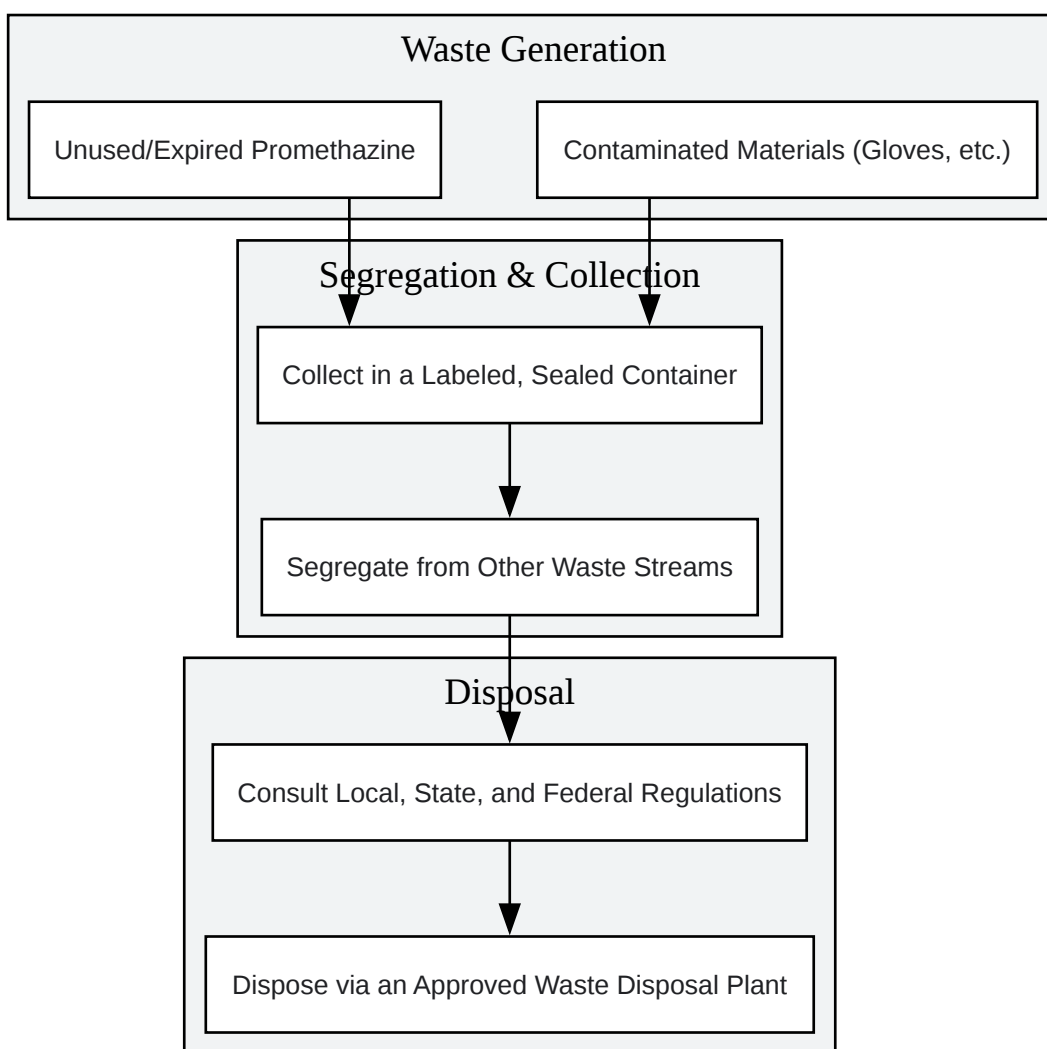
Appropriate personal protective equipment must be worn when handling **Promethazine** to prevent skin and eye contact, inhalation, and ingestion.^{[1][2][3]} The following table summarizes the recommended PPE based on safety data sheets.

PPE Category	Recommended Equipment	Standard Compliance (if available)
Eye Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary for bulk handling or when there is a splash potential.[1][2][4]	OSHA 29 CFR 1910.133 or EU EN166[2]
Hand Protection	Impervious gloves (e.g., Nitrile).[1] Gloves should be selected based on the specific laboratory conditions and duration of use.[2]	EN374, ASTM F1001 or equivalent[1]
Body Protection	A laboratory coat is the minimum requirement.[2] For larger quantities or bulk processing, impervious protective clothing or disposable coveralls may be necessary.[1][4]	EN13982, ANSI 103 or equivalent[1]
Respiratory Protection	Use in a well-ventilated area is crucial.[2] If dust, mist, or fumes are generated and ventilation is insufficient, a NIOSH-approved respirator with an appropriate filter should be worn.[1]	NIOSH-approved respirator[2]

Operational Plan for Handling Promethazine

A systematic approach to handling **Promethazine** from receipt to disposal is essential for laboratory safety. The following workflow outlines the key steps.





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